

3-Chloroalanine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloroalanine

Cat. No.: B1265362

[Get Quote](#)

In-Depth Technical Guide to 3-Chloroalanine

This technical guide provides a comprehensive overview of **3-Chloroalanine**, a non-proteinogenic amino acid, for researchers, scientists, and professionals in drug development. It covers its chemical properties, synthesis, and significant role as an enzyme inhibitor with potential therapeutic applications.

Core Properties of 3-Chloroalanine

3-Chloroalanine is a halogenated derivative of the amino acid alanine.^[1] It exists as a white, water-soluble solid.^[2] The L-enantiomer is commonly studied for its biological activities.

Identifier	Value	Source
CAS Number (L-isomer)	2731-73-9	[2]
Molecular Formula	C3H6ClNO2	[2]
Molecular Weight	123.54 g/mol	[2]

Physicochemical Properties	Value	Source
Appearance	White solid	[2]
Melting Point	166–167 °C	[2]
Solubility	Water-soluble	[2]

Synthesis of 3-Chloroalanine

A common method for the synthesis of **3-Chloroalanine** involves the direct conversion of serine using thiourea and N-chlorosuccinimide (NCS) under mild conditions. This process is economical and atom-efficient.[\[3\]](#)

Experimental Protocol: Synthesis from Serine

Objective: To synthesize **3-Chloroalanine** from L-serine.

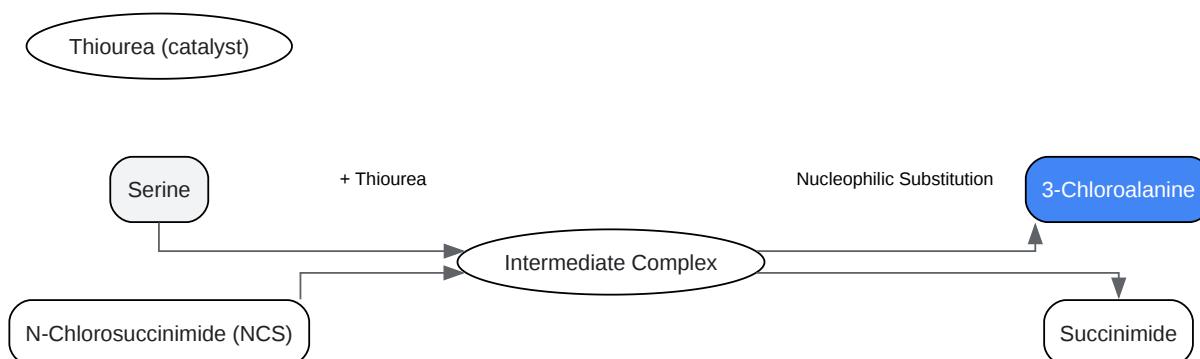
Materials:

- L-serine
- Dichloromethane
- Thiourea
- N-chlorosuccinimide (NCS)
- Ethanol

Procedure:

- In a 500 mL four-necked flask, add 50.0 g of serine and 200.0 g of dichloromethane.
- Add 16.8 g of thiourea to the mixture.
- Stir the mixture at room temperature for 30 minutes.
- Under rapid stirring, add 95.4 g of N-chlorosuccinimide dropwise.

- Maintain the reaction for two hours after the addition is complete.
- Remove the solvent by vacuum concentration.
- Add 220.0 g of ethanol to the residue and stir for 1 hour.
- Filter the mixture. The solid is washed with a small amount of ethanol.
- The resulting solid product, 3-chloro-alanine, is dried under a vacuum.[3]



[Click to download full resolution via product page](#)

Synthesis of **3-Chloroalanine** from Serine.

Biochemical Applications and Mechanism of Action

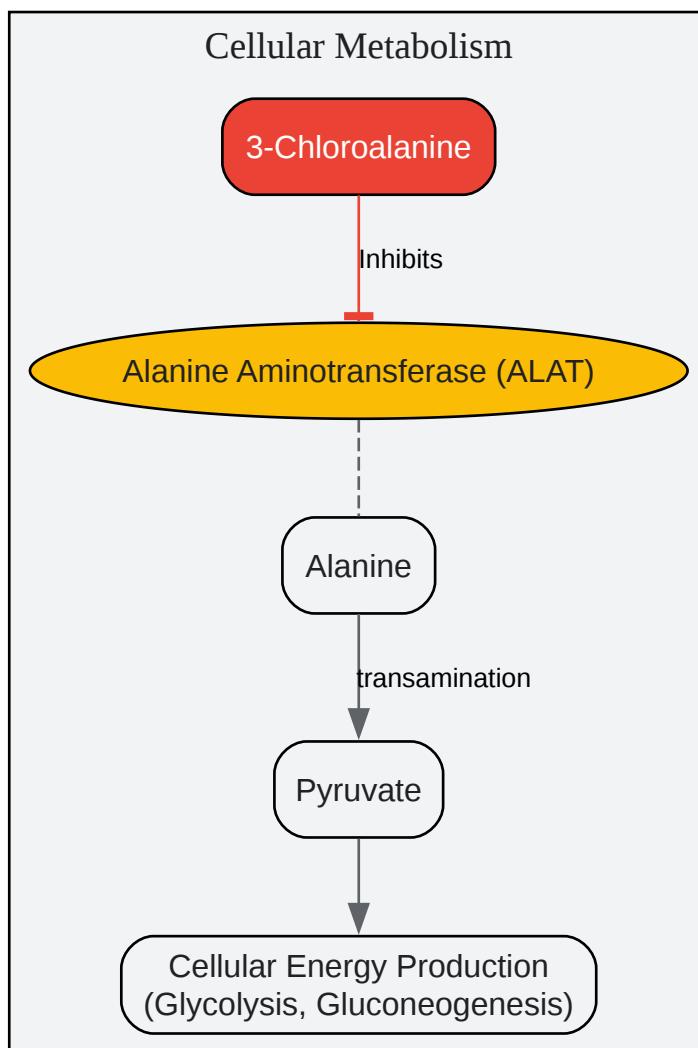
3-Chloroalanine is a notable enzyme inhibitor, targeting several key enzymes in metabolic pathways. This inhibitory action forms the basis of its potential therapeutic applications, particularly in oncology and as an antimicrobial agent.

Enzyme Inhibition

3-Chloroalanine acts as a competitive inhibitor for several enzymes crucial for cellular metabolism.[4]

Enzyme Inhibited	Significance of Inhibition	Source
Alanine Aminotransferase (ALAT)	Crucial for amino acid metabolism and gluconeogenesis; inhibition can suppress tumor progression.	[4][5]
Alanine Racemase	Essential for bacterial cell wall synthesis, making it a target for antibacterial agents.	[5][6]
Threonine Deaminase	Disrupts amino acid biosynthesis in bacteria.	[5][6]
Serine Palmitoyltransferase (SPT)	Rate-limiting enzyme in sphingolipid biosynthesis; inhibition affects lipid metabolism and cell signaling.	[4]
Alanine-valine transaminase (Transaminase C)	Reversible inhibition contributes to the isoleucine-plus-valine requirement in <i>E. coli</i> in the presence of β -Chloro-L-alanine.	[7]

The mechanism of action against cancer cells often involves the disruption of energy production pathways. By inhibiting Alanine Aminotransferase (ALAT), **3-Chloroalanine** blocks the conversion of alanine to pyruvate, a key step in cellular respiration and glucose metabolism. This is particularly effective against rapidly proliferating cancer cells that heavily rely on glycolysis.[4]



[Click to download full resolution via product page](#)

Inhibition of ALAT by **3-Chloroalanine**.

Use in Chiral Synthesis

Racemic mixtures of **3-chloroalanine** are valuable starting materials for the enzymatic synthesis of specific enantiomers of other amino acids. This is achieved using stereospecific enzymes that act on only one enantiomer.^[5]

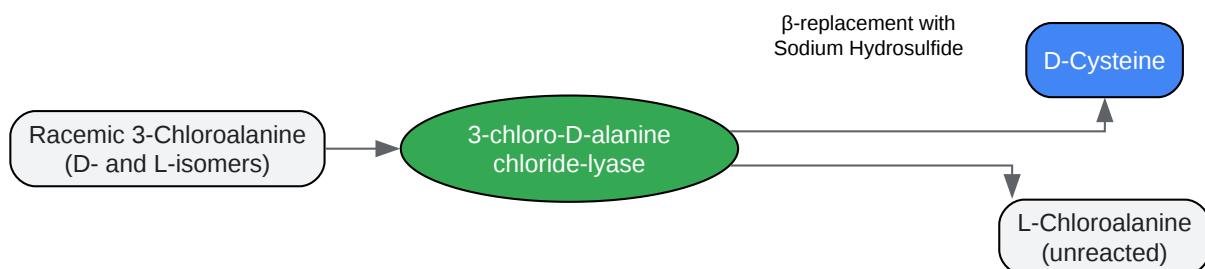
Experimental Protocol: Enzymatic Synthesis of D-Cysteine

Objective: To synthesize D-cysteine from racemic **3-chloroalanine**.

Enzyme: 3-chloro-D-alanine chloride-lyase from *Pseudomonas putida* CR 1-1.[5]

Procedure:

- A racemic mixture of **3-chloroalanine** is used as the starting material.
- The enzyme 3-chloro-D-alanine chloride-lyase specifically catalyzes the β -replacement reaction of the D-enantiomer (3-chloro-D-alanine) with sodium hydrosulfide.
- This reaction produces D-cysteine.
- To prevent the degradation of the unreacted L-enantiomer (3-chloro-L-alanine) by other enzymes, the bacterial cells can be treated with phenylhydrazine.
- This treatment allows for a high conversion of 3-chloro-D-alanine to D-cysteine while enabling the recovery of a significant portion of the unreacted 3-chloro-L-alanine.[5]



[Click to download full resolution via product page](#)

Enzymatic Synthesis of D-Cysteine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. beta-Chloroalanine | C₃H₆ClNO₂ | CID 78 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Chloroalanine - Wikipedia [en.wikipedia.org]
- 3. CN115872882A - Synthetic method of 3-chloro-alanine - Google Patents [patents.google.com]
- 4. nbinno.com [nbino.com]
- 5. 3-Chloro-L-alanine | 2731-73-9 | Benchchem [benchchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. beta-Chloro-L-alanine inhibition of the Escherichia coli alanine-valine transaminase - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Chloroalanine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265362#3-chloroalanine-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com